

Synthesis and Isotopic Purity of L-Norleucine-d9: A Technical Guide

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Compound of Interest

Compound Name: L-Norleucine-d9

Cat. No.: B12412431

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This technical guide provides an in-depth overview of the synthesis and isotopic purity analysis of **L-Norleucine-d9**, a deuterated form of the non-proteinogenic amino acid L-norleucine. Due to its utility as an internal standard in quantitative mass spectrometry-based assays, the synthesis of high-purity **L-Norleucine-d9** is of significant interest in drug development and metabolic research. This document details common synthetic methodologies, protocols for assessing isotopic enrichment, and presents relevant quantitative data.

Introduction to L-Norleucine-d9

L-Norleucine-d9 is an isotopologue of L-norleucine where nine hydrogen atoms have been replaced by deuterium. This stable isotope-labeled compound is chemically identical to its non-labeled counterpart but has a higher mass. This mass difference allows it to be distinguished in mass spectrometry, making it an ideal internal standard for the accurate quantification of L-norleucine or structurally similar analytes in complex biological matrices.

Synthesis of L-Norleucine-d9

The synthesis of **L-Norleucine-d9** typically involves the introduction of deuterium into the L-norleucine molecule. The primary methods for achieving this are direct hydrogen-deuterium (H/D) exchange catalyzed by a metal, and enzymatic-catalyzed reactions.

Platinum-Catalyzed Hydrogen-Deuterium Exchange

A common and effective method for the deuteration of amino acids is through a platinum-on-carbon (Pt/C) catalyzed H/D exchange reaction in the presence of deuterium oxide (D₂O). This method facilitates the exchange of C-H bonds with C-D bonds at various positions on the amino acid.

Experimental Protocol:

A general procedure for the deuteration of amino acids via Pt/C catalysis is as follows:

- A mixture of L-norleucine (1 g) and 3 wt% Pt/C catalyst (0.40 g) is prepared in a solution of 2-propanol (4 mL) and deuterium oxide (D₂O, 40 mL) within a high-pressure reactor.
- The reactor is sealed and the
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